

2,5-Dichlorohexane: A Versatile Intermediate in Organic Synthesis

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Compound of Interest

Compound Name: 2,5-Dichlorohexane

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorohexane is a halogenated alkane that serves as a valuable and versatile intermediate in organic synthesis. Its bifunctional nature, with reactive chlorine atoms at the 2 and 5 positions, allows for a variety of chemical transformations, making it a key building block for the synthesis of a diverse range of organic molecules, including pharmaceuticals, agrochemicals, and specialty materials. The hexane backbone provides a flexible scaffold that can be readily modified to introduce various functionalities and stereochemical complexities.

This document provides detailed application notes and experimental protocols for the use of **2,5-dichlorohexane** in several key synthetic transformations. The information is intended to guide researchers and drug development professionals in leveraging this intermediate for the efficient construction of complex molecular architectures.

Synthesis of 2,5-Dichlorohexane

The most common and straightforward method for the preparation of **2,5-dichlorohexane** is the substitution reaction of 2,5-hexanediol with a chlorinating agent. A detailed protocol analogous to the synthesis of 2,5-dichloro-2,5-dimethylhexane from its corresponding diol is presented below. This procedure can be adapted for the synthesis of the parent **2,5-dichlorohexane**.

Protocol: Synthesis of 2,5-Dichlorohexane from 2,5-Hexanediol

Reaction Scheme:

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